

# The Environmental Fate and Degradation of Pinoxaden: A Technical Guide

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## Compound of Interest

Compound Name: *Pinoxaden*

Cat. No.: *B166648*

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## Introduction

**Pinoxaden** is a systemic, post-emergence herbicide used to control annual grass weeds in cereal crops. Its environmental fate, encompassing its persistence, mobility, and degradation in soil and water, is a critical area of study for assessing its ecological impact. This technical guide provides an in-depth overview of the degradation of **Pinoxaden** in soil and aquatic environments, summarizing key quantitative data, detailing experimental methodologies, and visualizing degradation pathways and experimental workflows.

## Data Presentation

The environmental persistence and mobility of **Pinoxaden** are primarily dictated by its degradation rate and its interaction with soil and sediment. The following tables summarize the key quantitative data on the degradation half-life and soil adsorption of **Pinoxaden** and its principal metabolites.

### Table 1: Degradation Half-Life (DT50) of Pinoxaden in Soil and Water

Medium	Condition	pH	Temperature (°C)	DT50 (days)	Reference
Soil	Aerobic	Not Specified	20-25	0.2 - 5	[1]
Soil	Aerobic	Not Specified	Not Specified	2 - 3	[2]
Soil	Aerobic	Not Specified	Not Specified	9.92 - 11.7	[3]
Water	Aerobic Aquatic	Not Specified	Not Specified	< 1	[1][2]
Water	Hydrolysis	4	25	18.1	
Water	Hydrolysis	5	25	17.2	
Water	Hydrolysis	7	25	9.9	
Water	Hydrolysis	9	25	0.21 (5 hours)	
Water	Photolysis (Aqueous)	7	Not Specified	29.5	

**Table 2: Degradation Half-Life (DT50) of Major Pinoxaden Metabolites**

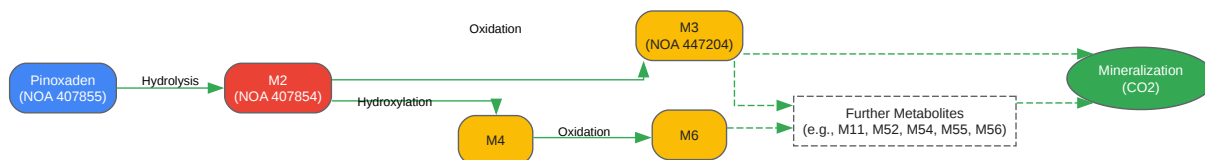
Metabolite	Medium	Condition	DT50 (days)	Reference
M2 (NOA-407854)	Soil	Aerobic	2 - 16	
M3 (NOA-447204)	Soil	Aerobic	≤ 220	

**Table 3: Soil Adsorption and Mobility of Pinoxaden and Metabolites**

Compound	Soil Type	Kd (mL/g)	Koc (mL/g)	Mobility Class	Reference
Pinoxaden	Loamy Sand	5.36	Not Specified	Moderate	
Pinoxaden	Loam	13.1	Not Specified	Low to Moderate	
Pinoxaden	Sand	1.08	Not Specified	High	
Pinoxaden	Silty Clay Loam	8.87	Not Specified	Moderate	
M2 (NOA-407854)	Loamy Sand	0.064	Not Specified	Very High	
M2 (NOA-407854)	Loam	0.180	Not Specified	Very High	
M2 (NOA-407854)	Sand	0.082	Not Specified	Very High	
M2 (NOA-407854)	Loam	0.136	Not Specified	Very High	
M2 (NOA-407854)	Silty Clay Loam	0.280	Not Specified	Very High	
M2, M3, M11, M54, M55, M56	Various	Not Specified	Not Specified	Very High	
M52	Various	Not Specified	Not Specified	High	

## Degradation Pathways

**Pinoxaden** undergoes degradation in the environment through biotic and abiotic processes, primarily hydrolysis and microbial degradation. Photolysis plays a lesser role. The major degradation pathway involves the initial hydrolysis of the parent compound to its primary metabolite, M2 (NOA-407854), which is then further transformed.



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Figure 1: Primary degradation pathway of **Pinoxaden** in soil and water.

## Experimental Protocols

The following sections outline the methodologies for key environmental fate studies, based on internationally recognized OECD guidelines. These protocols provide a framework for conducting reproducible and comparable studies on the degradation of **Pinoxaden**.

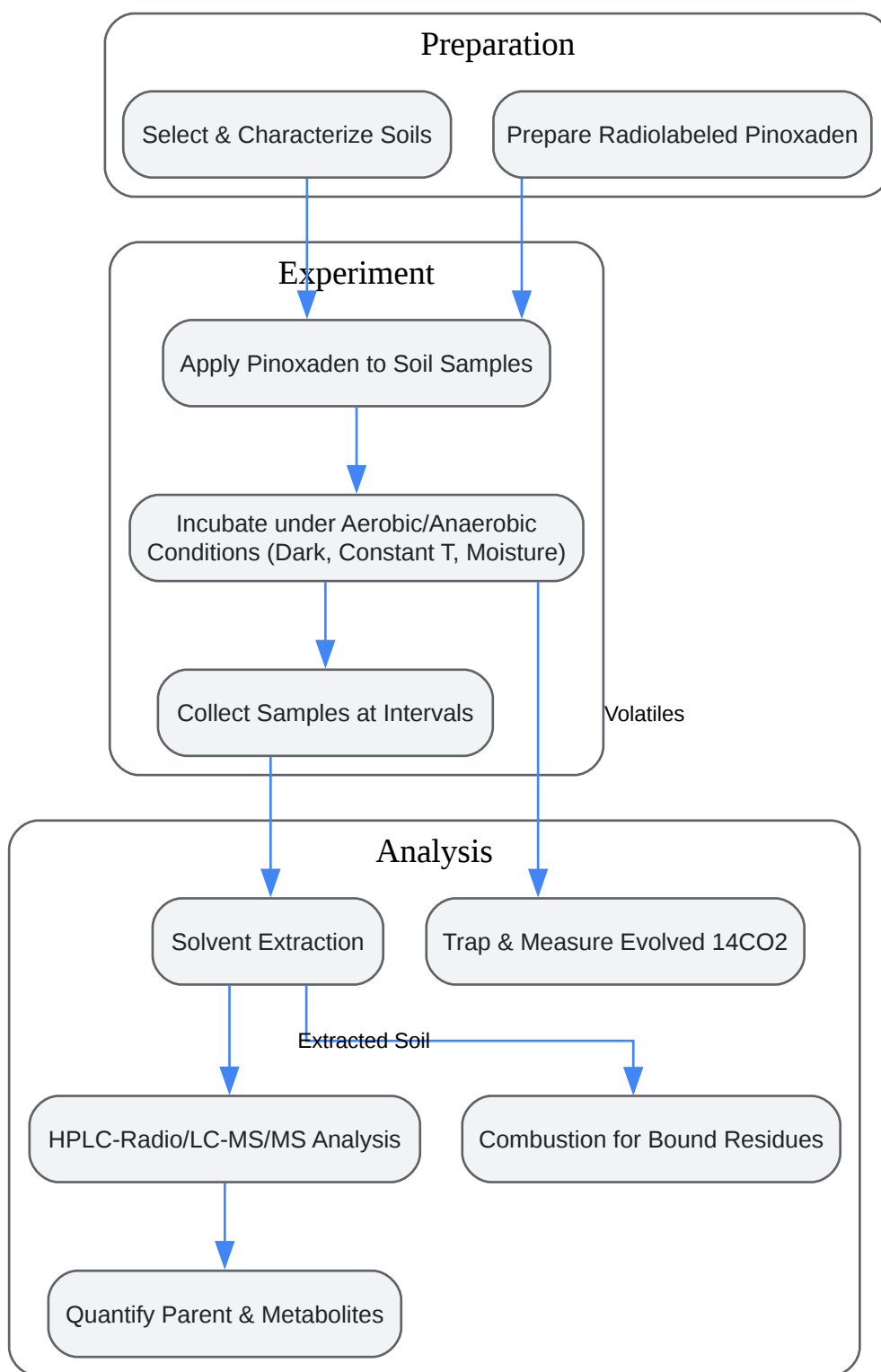
### Aerobic and Anaerobic Transformation in Soil (OECD 307)

This study aims to determine the rate and pathway of **Pinoxaden** degradation in soil under both aerobic and anaerobic conditions.

#### Methodology:

- Soil Selection: At least three different soil types with varying textures, organic carbon content, and pH are selected.
- Test Substance Application: Radiolabeled ([<sup>14</sup>C]) **Pinoxaden** is applied to fresh soil samples at a concentration equivalent to the maximum recommended field application rate.
- Incubation:
  - Aerobic: Soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity). A continuous flow of carbon dioxide-free, humidified air is passed through the incubation vessels.

- Anaerobic: Following an initial aerobic phase to simulate field conditions, the soil is flooded with nitrogen and kept in a nitrogen atmosphere for the remainder of the incubation period.
- Sampling and Analysis: At specified intervals, replicate soil samples are collected and extracted with appropriate solvents. The extracts are analyzed using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to identify and quantify **Pinoxaden** and its transformation products.
- Mineralization and Bound Residues: Evolved  $[^{14}\text{C}]\text{CO}_2$  is trapped in an alkaline solution to quantify mineralization. Non-extractable (bound) residues are determined by combusting the extracted soil.



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Figure 2: Workflow for an aerobic/anaerobic soil degradation study.

## Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD 308)

This study evaluates the degradation of **Pinoxaden** in a system simulating a natural water body with sediment.

### Methodology:

- **System Setup:** Intact water-sediment cores are collected from two different locations. The systems are allowed to equilibrate in the laboratory.
- **Test Substance Application:** Radiolabeled **Pinoxaden** is applied to the water phase of the systems.
- **Incubation:**
  - **Aerobic:** The overlying water is aerated to maintain aerobic conditions.
  - **Anaerobic:** The system is purged with nitrogen to establish and maintain anaerobic conditions. The systems are incubated in the dark at a constant temperature.
- **Sampling and Analysis:** At intervals, the water and sediment phases are separated and analyzed. The water is analyzed directly or after extraction. The sediment is extracted to determine the concentration of **Pinoxaden** and its metabolites.
- **Data Analysis:** Degradation half-lives in the total system, water, and sediment are calculated.

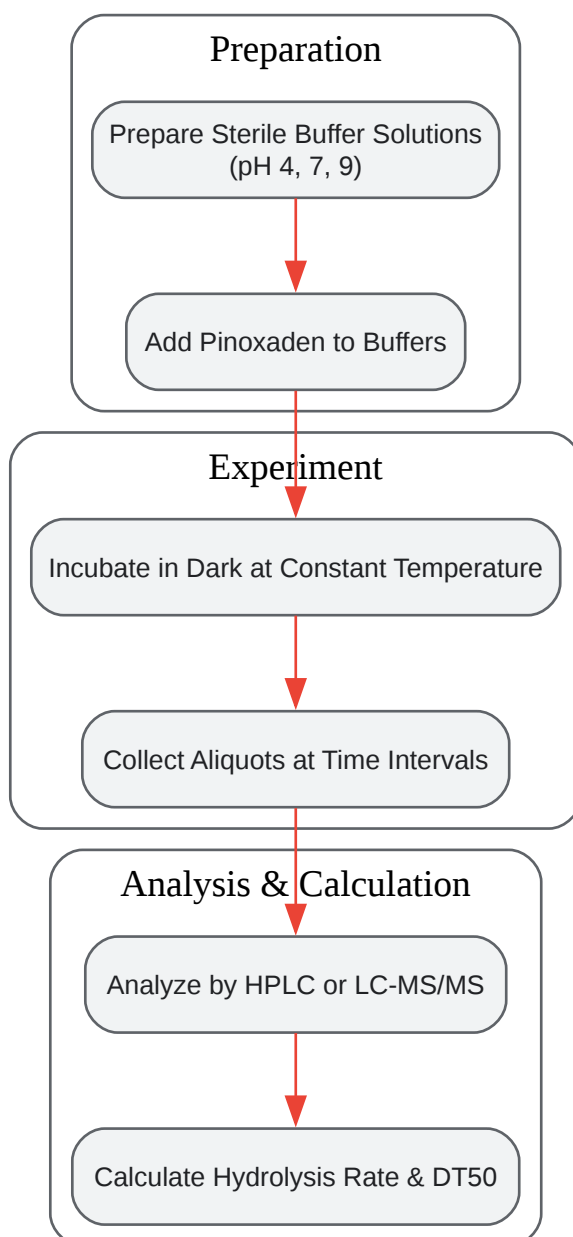
## Hydrolysis as a Function of pH (OECD 111)

This study determines the rate of abiotic degradation of **Pinoxaden** in water due to hydrolysis at different pH levels.

### Methodology:

- **Buffer Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Test Substance Addition:** **Pinoxaden** is added to each buffer solution at a concentration below its water solubility limit.

- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C to accelerate degradation for stable compounds).
- Sampling and Analysis: Aliquots are taken at various time points and analyzed by HPLC or LC-MS/MS to determine the concentration of the remaining **Pinoxaden**.
- Data Analysis: The rate of hydrolysis and the half-life (DT50) at each pH are calculated assuming first-order kinetics.





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Figure 3: Workflow for a hydrolysis study as a function of pH.

## Phototransformation in Water (OECD 316)

This study assesses the degradation of **Pinoxaden** in water as a result of exposure to light.

Methodology:

- **Test Solution:** A solution of **Pinoxaden** in sterile, buffered water (typically pH 7) is prepared.
- **Irradiation:** The test solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters). Control samples are kept in the dark at the same temperature.
- **Sampling and Analysis:** Samples are taken from both the irradiated and dark control solutions at various time intervals and analyzed for the concentration of **Pinoxaden**.
- **Data Analysis:** The photodegradation rate and half-life are calculated by comparing the degradation in the irradiated samples to the dark controls. The quantum yield can also be determined to predict photodegradation rates under different environmental conditions.

## Conclusion

**Pinoxaden** is characterized by its relatively low persistence in both soil and aquatic environments, primarily due to rapid hydrolysis and microbial degradation. The primary degradation product, M2 (NOA-407854), is more mobile than the parent compound but is also subject to further degradation. While **Pinoxaden** itself has moderate to low mobility in soil, its metabolites exhibit higher mobility, indicating a potential for leaching under certain conditions. The standardized experimental protocols outlined in this guide provide a robust framework for the continued investigation and monitoring of the environmental fate of **Pinoxaden** and its metabolites. This information is essential for conducting comprehensive environmental risk assessments and ensuring the responsible use of this herbicide.

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